

# Safeguarding Research: Proper Disposal Procedures for Gosogliptin

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## Compound of Interest

Compound Name: Gosogliptin

Cat. No.: B1662538

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This document provides essential safety and logistical information for the proper disposal of **gosogliptin**, a dipeptidyl peptidase-4 (DPP-4) inhibitor used in diabetes research. Adherence to these procedural guidelines is critical for ensuring laboratory safety, environmental protection, and regulatory compliance. This information is intended for researchers, scientists, and drug development professionals.

While specific disposal instructions for **gosogliptin** are not readily available, the following procedures are based on general best practices for the disposal of non-hazardous pharmaceutical waste in a laboratory setting. These guidelines are informed by regulations from the Environmental Protection Agency (EPA) and the Food and Drug Administration (FDA).

[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

## Gosogliptin: Key Data

For easy reference, the following table summarizes key quantitative data for **gosogliptin**.

Property	Value	Reference
CAS Number	869490-23-3	[6]
Molecular Formula	C <sub>17</sub> H <sub>24</sub> F <sub>2</sub> N <sub>6</sub> O	[6]
Formula Weight	366.4 g/mol	[6]
Purity	≥98%	[6]
Solubility	Soluble in DMSO	[6]
Storage	-20°C	[6]
Stability	≥ 4 years (at -20°C)	[6]

## Experimental Protocol: Gosogliptin Disposal

The following step-by-step protocol outlines the recommended procedure for the disposal of **gosogliptin**. This protocol is designed to minimize environmental impact and ensure the safety of laboratory personnel.

### Materials:

- Unused or expired **gosogliptin**
- Personal Protective Equipment (PPE): safety goggles, gloves, lab coat
- Sealable plastic bags
- Undesirable substance (e.g., used coffee grounds, cat litter)
- Permanent marker
- Licensed pharmaceutical waste disposal vendor

### Procedure:

- Personnel Safety: Before handling **gosogliptin**, ensure all personnel are wearing appropriate PPE, including safety goggles, gloves, and a lab coat.

- Deactivation (for non-controlled substances):
  - For trace amounts or residues, rinse the container with a suitable solvent (e.g., DMSO, as **gosogliptin** is soluble in it) and collect the rinsate as chemical waste.
  - For bulk quantities, do not dispose of directly into the trash or sewer.[\[2\]](#)[\[7\]](#)
- Containment:
  - Remove the **gosogliptin** from its original container.
  - Mix the unused or expired **gosogliptin** with an unappealing substance like used coffee grounds or cat litter. This makes the drug less attractive to children and pets and helps prevent diversion.[\[5\]](#)[\[8\]](#)
  - Place the mixture in a sealed plastic bag to prevent leakage.[\[5\]](#)[\[8\]](#)
- Labeling:
  - Clearly label the sealed bag as "Non-hazardous Pharmaceutical Waste for Incineration."
  - Scratch out any personal or confidential information on the original prescription labels.[\[5\]](#)[\[9\]](#)
- Disposal:
  - Transfer the sealed and labeled bag to a designated pharmaceutical waste container.
  - Arrange for pickup and disposal by a licensed pharmaceutical waste vendor. Most pharmaceutical waste is incinerated at a permitted treatment facility.[\[2\]](#)[\[4\]](#)
  - Do not flush **gosogliptin** down the toilet or drain unless specifically instructed to do so by the manufacturer or regulatory agencies. Flushing can lead to water contamination.[\[1\]](#)[\[7\]](#)

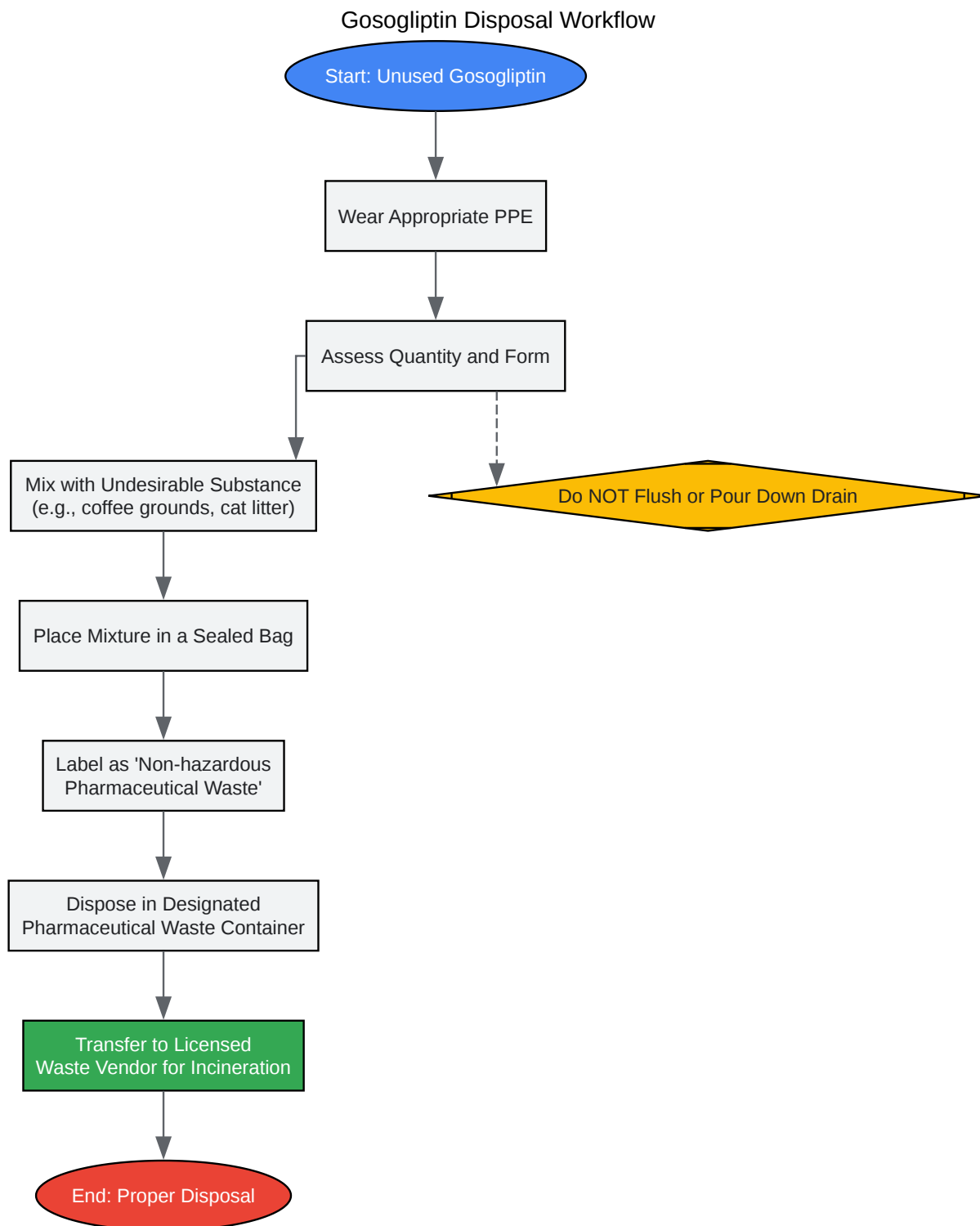
## Regulatory Framework

The disposal of pharmaceutical waste is regulated by federal and state agencies, primarily the EPA under the Resource Conservation and Recovery Act (RCRA).[\[1\]](#)[\[2\]](#)[\[4\]](#) In 2019, the EPA

enacted Subpart P, which provides specific management standards for hazardous waste pharmaceuticals at healthcare facilities and prohibits the sewerage of these substances.<sup>[2][7]</sup> While **gosogliptin** is not currently listed as a hazardous waste, it is crucial to adhere to these regulations to prevent environmental contamination.

## Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **gosogliptin**.



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